

# metronidazole benzoate research publications

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## Compound Focus: Metronidazole Benzoate

CAS No.: 13182-89-3

Cat. No.: S560734

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## Chemical Profile & Formulation Challenges

**Metronidazole benzoate** (MBZ) is a benzoate ester prodrug of metronidazole, designed to improve palatability by eliminating the characteristic bitter taste of the parent compound [1] [2]. This makes it particularly suitable for pediatric and veterinary oral suspensions [1] [3].

- **Chemical Formula:**  $C_{13}H_{13}N_3O_4$  [4] [5]
- **Molecular Weight:** 275.26 g/mol [4] [5]
- **CAS Registry No.:** 13182-89-3 [4] [5] [3]
- **Active Base Equivalency:** MBZ is approximately 62% metronidazole by weight. A dose of 20 mg/kg of MBZ delivers an equivalent of 12.4 mg/kg of metronidazole [1].

Recent research focuses on addressing its **low aqueous solubility** and stability issues in suspension formulations, which can lead to phase transformation and poor stability [3]. A 2023 study provided foundational solubility and thermodynamic data in twelve mono-solvents to guide purification and multi-component crystal development for improved stability and dissolution [3].

## Analytical Methods for Quantification

Recent methodological advances provide cost-effective and reproducible alternatives to sophisticated techniques like HPLC or LC-MS.

## Ultraviolet (UV) Spectroscopic Method

A validated UV spectroscopic method allows for simple and accurate estimation of MBZ in pharmaceutical formulations [6].

### Experimental Protocol:

- **Instrument:** Double-beam UV/Vis spectrophotometer (e.g., Shimadzu 1800) with 1 cm matched quartz cells.
- **Standard Stock Solution:** Dissolve 25 mg of MBZ in 10 ml of 0.1N HCl in a 25 ml volumetric flask, then make up to volume for a 1 mg/ml solution.
- **Dilution &  $\lambda_{\max}$ :** Further dilute the stock solution with 0.1N HCl and perform a spectrophotometric scan from 200-800 nm. The  $\lambda_{\max}$  was found to be 268 nm.
- **Calibration Curve:** Prepare serial dilutions (1-10  $\mu\text{g/ml}$ ) in 0.1N HCl and measure absorbance at 268 nm. The following table summarizes the validation parameters [6]:

Parameter	Result
Linearity Range	1 - 10 $\mu\text{g/ml}$
Regression Equation	$y = 0.078x - 0.012$
Correlation Coefficient ( $r^2$ )	0.997
Accuracy (% Recovery)	98.9% - 99.37%
Precision (% RSD)	< 1%
LOD / LOQ	Not specified in data

This method is suitable for routine quality control of MBZ in bulk and commercial formulations [6].

## Therapeutic Applications & Clinical Research

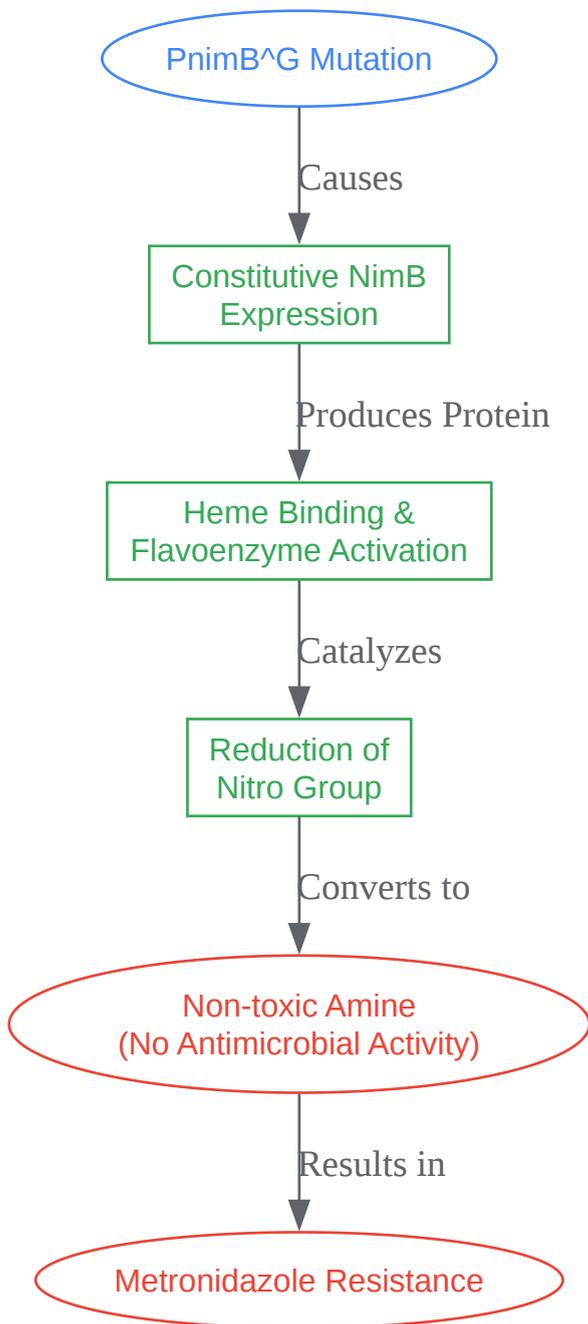
MBZ retains the core antibacterial and antiprotozoal activity of metronidazole, primarily targeting anaerobic bacteria and protozoa like *Giardia* and *Trichomonas* [1] [5] [2].

- **Localized Drug Delivery in Periodontitis:** Research highlights MBZ's effectiveness as a localized drug delivery agent for periodontitis [7]. A **25% metronidazole gel** placed in periodontal pockets can suppress pathogens and improve clinical parameters like pocket depth, serving as an adjunct to scaling and root planing [7]. This method delivers high drug concentrations directly to the infection site, minimizing systemic side effects and resistance development [7].

## Emerging Research: Mechanisms of Resistance

A significant 2023 study decoded a previously cryptic resistance mechanism in *Clostridioides difficile*, explaining declining clinical efficacy of metronidazole [8]. The mechanism involves a **T-to-G mutation (PnimB<sup>G</sup>)** in the promoter of the *nimB* gene, causing its constitutive expression [8]. The NimB protein is a **heme-dependent flavoenzyme** that reduces the nitro group of metronidazole to a non-toxic amine, bioreductively inactivating the drug [8]. This heme-dependent resistance is linked to fluoroquinolone-resistant epidemic strains, indicating co-selection of resistance traits [8].

The following diagram illustrates this resistance mechanism:



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*Diagram of the heme-dependent metronidazole resistance mechanism in C. difficile [8].*

## Market and Formulation Landscape

The global MBZ market demonstrates steady growth, driven by its wide application spectrum. One analysis estimates the market will grow from ~\$1.06 billion in 2023 to ~\$1.92 billion by 2033 (CAGR of 6.12%) [2]. Tablets hold a significant market share due to accurate dosing and cost-effectiveness, while the antibacterial application segment is the largest [2].

## Key Research Directions

Based on the current literature, promising research directions include:

- **Advanced Formulations:** Overcoming low solubility and stability via multi-component crystals, cyclodextrin complexes, and nanotechnologies [3].
- **Resistance Mechanism Mapping:** Further epidemiological tracking of the *nimB* mutation and understanding its regulation [8].
- **Novel Delivery Systems:** Optimizing localized delivery platforms like gels and polymers for periodontal and other topical infections [7].

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